

# An In-depth Technical Guide to 1-Bromo-2-phenylnaphthalene

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## Compound of Interest

Compound Name: **1-Bromo-2-phenylnaphthalene**

Cat. No.: **B1278519**

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This technical guide provides comprehensive information on **1-Bromo-2-phenylnaphthalene**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed data on its identifiers, properties, synthesis, and safety.

## Chemical Identifiers and Properties

**1-Bromo-2-phenylnaphthalene** is a substituted aromatic hydrocarbon containing a naphthalene core with a bromo and a phenyl substituent. Its chemical identifiers and physical properties are summarized below for easy reference.

Table 1: Chemical Identifiers for **1-Bromo-2-phenylnaphthalene**

Identifier	Value
CAS Number	22082-93-5[1][2]
PubChem CID	10956972[3]
IUPAC Name	1-bromo-2-phenylnaphthalene[3]
Molecular Formula	C <sub>16</sub> H <sub>11</sub> Br[3]
InChI	InChI=1S/C16H11Br/c17-16-12-8-4-2-6-14(12)10-11-15(16)13-7-3-1-5-9-13/h1-11H
InChIKey	ZKXHACCXAGJOHG-UHFFFAOYSA-N
SMILES	C1=CC=C(C=C1)C2=CC=C3C=CC=CC3=C2Br

Table 2: Physicochemical Properties of **1-Bromo-2-phenylnaphthalene**

Property	Value
Molecular Weight	283.17 g/mol [4]
Appearance	White to off-white solid
Melting Point	65 °C[4][5]
Boiling Point	170 °C at 0.03 kPa[5]
Purity	Typically >98.0% (GC)[4]

## Synthesis Methodologies

The synthesis of **1-Bromo-2-phenylnaphthalene** can be achieved through several routes. A common and effective method is the Suzuki-Miyaura cross-coupling reaction. Below is a detailed experimental protocol for a representative synthesis.

### Experimental Protocol: Synthesis via Suzuki-Miyaura Coupling

This procedure details the synthesis of **1-Bromo-2-phenylnaphthalene** from 1,2-dibromonaphthalene and phenylboronic acid.

**Materials:**

- 1,2-Dibromonaphthalene
- Phenylboronic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Tri(*o*-tolyl)phosphine
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- *n*-Propanol
- Diethyl ether
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel

**Procedure:**

- In a round-bottom flask, dissolve 1,2-dibromonaphthalene (1.0 equivalent) and phenylboronic acid (1.05 equivalents) in *n*-propanol.
- To this solution, add an aqueous solution of potassium carbonate (1.20 equivalents, 3 M).
- Add the catalyst, palladium(II) acetate (0.003 equivalents), and the ligand, tri-(*o*-tolyl)phosphine (0.009 equivalents), to the reaction mixture.
- Heat the mixture to reflux and maintain for one hour, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and add water.
- Separate the phases and extract the aqueous phase three times with diethyl ether.
- Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.

- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by passing it through a short silica plug to remove palladium impurities, followed by distillation or recrystallization to yield pure **1-Bromo-2-phenylnaphthalene**.<sup>[6]</sup>

### Logical Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **1-Bromo-2-phenylnaphthalene** via the Suzuki-Miyaura coupling reaction.



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*Synthesis workflow for **1-Bromo-2-phenylnaphthalene**.*

## Safety and Handling

While specific toxicity data for **1-Bromo-2-phenylnaphthalene** is limited, it should be handled with the standard precautions for halogenated aromatic hydrocarbons.

Table 3: General Safety and Handling Precautions

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear chemical safety goggles, chemical-resistant gloves, and a lab coat. Use a respirator if handling in a poorly ventilated area.
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. <sup>[7]</sup> Handle in a well-ventilated area or a chemical fume hood.
Storage	Keep in a tightly closed container in a dry, cool, and well-ventilated place. <sup>[7]</sup> Keep away from strong oxidizing agents. <sup>[7]</sup>
Spillage	In case of a spill, absorb with an inert material and place in a suitable container for disposal. <sup>[7]</sup>
Fire	Use water spray, carbon dioxide, dry chemical, or foam for extinguishing. <sup>[7]</sup> Thermal decomposition can produce irritating gases and vapors. <sup>[8]</sup>

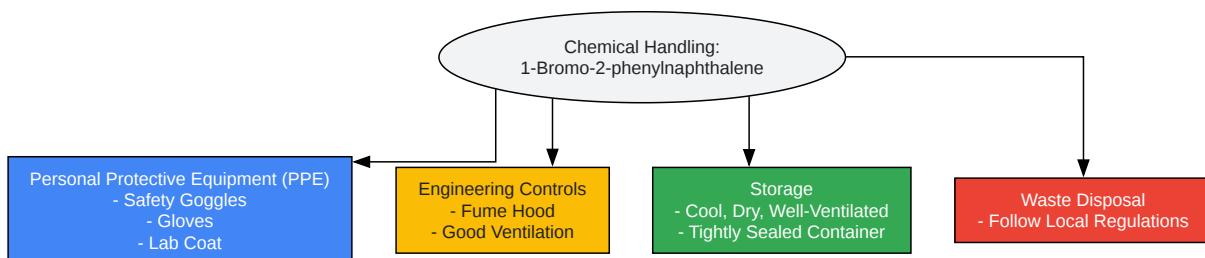
## Hazard Identification

Based on similar compounds, **1-Bromo-2-phenylnaphthalene** may cause skin, eye, and respiratory irritation.<sup>[9][10]</sup>

### Hazard Statements (Predicted):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The following diagram outlines the general safety precautions to be taken when handling this chemical.



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*General safety precautions for chemical handling.*

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